

# Application Notes and Protocols: Lithium and Rubidium Compounds in Pyrotechnics

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Lithium;rubidium*

CAS No.: *12031-70-8*

Cat. No.: *B14717053*

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These application notes provide a detailed overview of the use of lithium and rubidium compounds in pyrotechnic formulations. The information is intended for a scientific audience and emphasizes the underlying chemical principles, quantitative performance data, and detailed experimental protocols.

## Application of Lithium Compounds for Red Light Emission

Lithium compounds are utilized in pyrotechnics to produce vibrant red colors. The primary light-emitting species is atomic lithium (Li), which has a strong emission line at approximately 670.8 nm.<sup>[1]</sup> The generation and maintenance of a sufficient concentration of atomic lithium in the flame are crucial for achieving a pure and intense red color.<sup>[2]</sup>

## Chemical Principles

The production of red light from lithium compounds in a pyrotechnic flame is governed by the principles of atomic emission spectroscopy. Upon ignition of the pyrotechnic composition, the lithium compound decomposes at high temperatures, and through a series of reactions, atomic lithium is formed. The heat of the flame excites the valence electron of the lithium atom to a higher energy level. As the electron returns to its ground state, it emits a photon of light with a characteristic wavelength, resulting in the perception of red color.[1]

Several factors can influence the efficiency of red light production:

- **Presence of Halogens:** Halogen donors, often included in pyrotechnic formulations to enhance color, can be detrimental to lithium-based red compositions. Halogens react with atomic lithium to form lithium halides (e.g., LiCl), which do not emit in the visible spectrum, thus reducing the concentration of the desired light-emitting species.[2]
- **Presence of Hydrogen:** Hydrogen in the flame can react with lithium to form lithium hydroxide (LiOH), which also diminishes the concentration of atomic lithium available for light emission. [2]
- **Flame Temperature:** An optimal flame temperature is required. If the temperature is too low, there will be insufficient excitation of lithium atoms. If it is too high, it can lead to the formation of other species and a washed-out color.

## Common Lithium Compounds Used

A variety of lithium compounds have been investigated for their use as red colorants. The choice of compound depends on factors such as thermal stability, hygroscopicity, and compatibility with other components of the pyrotechnic mixture.

Compound	Chemical Formula	Key Properties
Lithium Carbonate	$\text{Li}_2\text{CO}_3$	Anhydrous salt, decomposes at high temperatures. Incompatible with aluminum fuel due to its basicity.[2]
Lithium Nitrate	$\text{LiNO}_3$	An oxidizer that can also serve as a colorant. However, it is hygroscopic, which can affect the stability of the mixture.[3]
Lithium Perchlorate	$\text{LiClO}_4$	A powerful oxidizer, but the presence of chlorine can suppress the red color.[2]
Lithium Benzoate	$\text{C}_7\text{H}_5\text{O}_2\text{Li}$	An organic lithium salt.[2]
Nitrogen-Rich Lithium Salts	e.g., Dilithium bistetrazolate	Investigated for environmentally friendly formulations to avoid perchlorates and strontium.[4] [5]

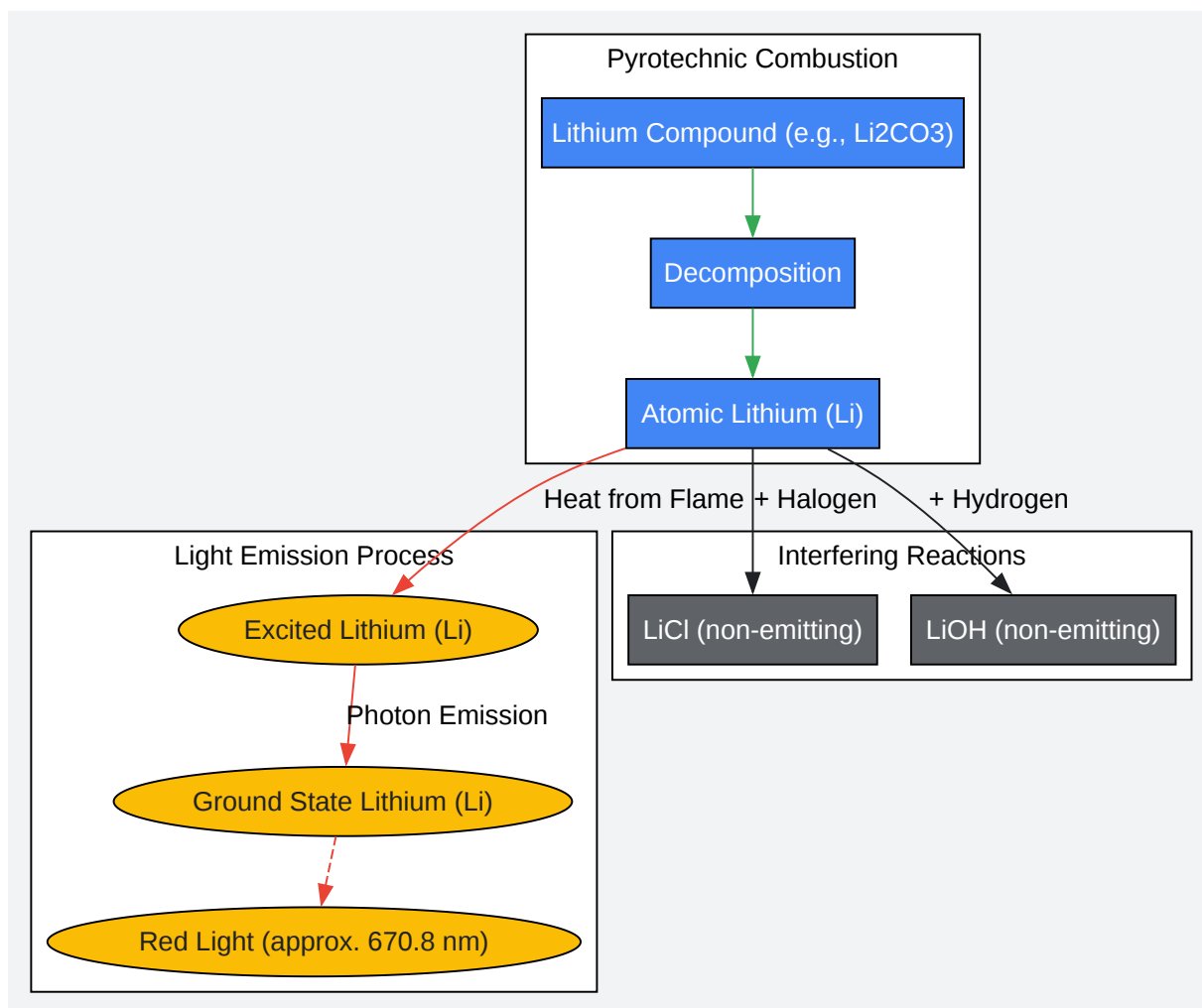
## Performance Data of Lithium-Based Red Pyrotechnic Compositions

The following table summarizes the performance of select lithium-based pyrotechnic formulations. It is important to note that performance can be highly dependent on the specific experimental conditions.

Formulation Reference	Composition (by weight %)	Luminous Intensity (cd)	Dominant Wavelength (nm)	Spectral Purity (%)	Burn Rate (mm/s)
Webb's RW-01[6]	Lithium Perchlorate (65%), Hydrocarbon Fuel (PC III) (15%), Magnesium (5%), Binder (15%)	-	505 (complementary)	22.6	-
Eisenreich Formulation[6]	Potassium Perchlorate (60%), Lithium Oxalate (25%), Dextrin (5%), Gummi Accroides (10%)	-	-	-	-
Environmentally Friendly[7]	Nitrogen-Rich Lithium Salt, Magnesium, Hexamine, Nitrocellulose, Epoxy Binder	-	>70% achieved in some mixtures	>70% achieved in some mixtures	-

Data not always available in the reviewed literature is denoted by "-".

## Logical Pathway for Red Light Emission with Lithium



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Pathway for Lithium-Based Red Light Emission

## Application of Rubidium Compounds for Violet/Purple Light Emission

Rubidium compounds are reported to produce violet or violet-red colors in pyrotechnic flames. [8] However, their application in civilian fireworks for color generation is less common compared to lithium and strontium for reds, or barium for greens. Much of the available research on rubidium in pyrotechnics is focused on military and technical applications, particularly for infrared (IR) emitting flares and smokes, leveraging the element's emissions in the near-infrared spectrum.[9]

## Chemical Principles

Similar to lithium, the color from rubidium is a result of atomic emission. When rubidium compounds are heated in a flame, they decompose to form atomic rubidium (Rb). The heat excites the electrons of the rubidium atoms, and as they relax to their ground state, they emit light at characteristic wavelengths. Rubidium has prominent emission lines in the red and blue-violet regions of the spectrum, which combine to produce a violet hue.[9]

## Common Rubidium Compounds Used

The most commonly cited rubidium compound for pyrotechnic applications is rubidium nitrate.

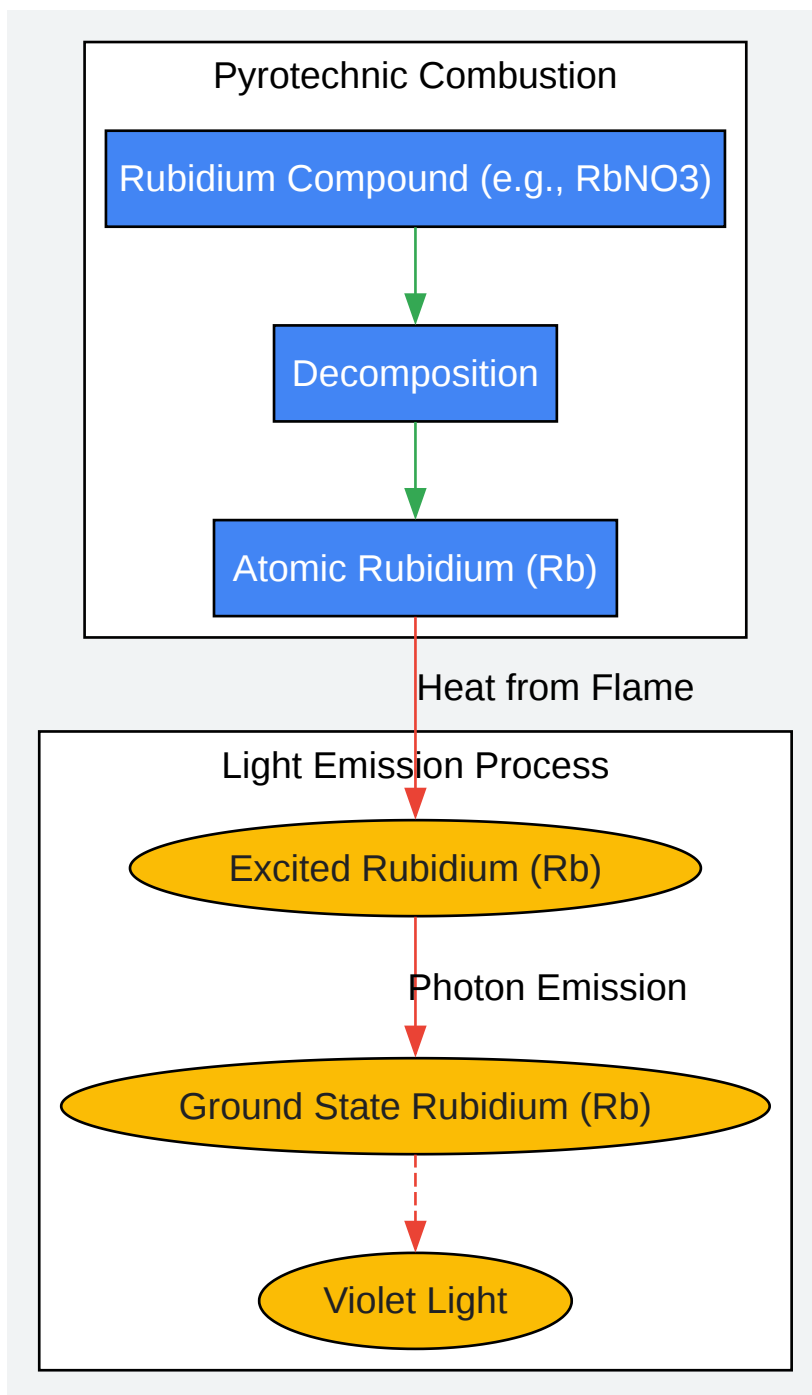
Compound	Chemical Formula	Key Properties
Rubidium Nitrate	$\text{RbNO}_3$	White crystalline solid, soluble in water. Used as an oxidizer and a violet colorant.[8]

## Performance Data of Rubidium-Based Pyrotechnic Compositions

Quantitative performance data for rubidium-based compositions specifically for violet color generation is limited in the available literature. Much of the data focuses on IR performance.

Formulation Reference	Composition (by weight %)	Application	Performance Notes
General Formulation[8]	Rubidium Nitrate, Fuel (e.g., Magnesium), Binder	Violet Color	Produces a mauve/light purple color in a flame test. [8]
IR Flare[9]	Rubidium Nitrate (60.8%), Silicon (10%), Hexamine (23.2%), Epoxy Binder (6%)	Infrared Emission	$\lambda_{\text{max}}$ at 790 nm.[9]

## Logical Pathway for Violet Light Emission with Rubidium



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Pathway for Rubidium-Based Violet Light Emission

## Experimental Protocols

The following are generalized protocols for the preparation and testing of pyrotechnic compositions containing lithium or rubidium compounds. All work with pyrotechnic materials

must be conducted by trained personnel in a properly equipped laboratory, adhering to all institutional and governmental safety regulations.

## Protocol for Preparation of Pyrotechnic Stars

This protocol describes a common method for preparing "cut stars," which are small pellets of pyrotechnic composition.

Materials and Equipment:

- Pyrotechnic ingredients (oxidizer, fuel, colorant, binder)
- Solvent (e.g., water, ethanol)
- Non-sparking mixing bowls and tools (e.g., wood, plastic, brass)
- Sieves for screening powders
- Drying screens
- Personal Protective Equipment (PPE): safety glasses, face shield, flame-retardant lab coat, gloves.[10]

Procedure:

- **Preparation of Ingredients:** Individually screen each dry ingredient through a fine-mesh sieve to break up any clumps and ensure a uniform particle size. This is crucial for consistent burning.
- **Dry Mixing:** In a non-sparking bowl, combine the dry ingredients. Mix thoroughly until the mixture is homogenous in color and texture.
- **Wetting and Granulation:** Slowly add the solvent to the dry mixture while continuing to mix. Add just enough solvent to form a damp, dough-like consistency that can be packed together.
- **Consolidation:** Press the damp composition into a flat cake of uniform thickness.

- **Cutting Stars:** While the composition is still damp, cut it into small cubes of the desired size (e.g., 5-10 mm).
- **Priming (Optional but Recommended):** The cut stars can be rolled in a priming composition (e.g., black powder) to ensure reliable ignition.
- **Drying:** Place the cut stars on a drying screen in a single layer, ensuring they are not touching. Allow them to dry completely in a temperature and humidity-controlled environment, away from any sources of ignition. Drying time will vary depending on the composition and solvent used.

## Protocol for Measurement of Burn Rate

The linear burn rate is a critical parameter for characterizing pyrotechnic compositions.

Equipment:

- A "strand burner" or a similar apparatus for holding a pressed strand of the composition.
- High-speed camera or a timing system with optical sensors.
- Calibrated scale for length measurement.

Procedure:

- **Sample Preparation:** Press the pyrotechnic composition into a long, thin strand of uniform cross-section. The strand is often contained within a cardboard or paper tube to ensure uniform, one-dimensional burning.[\[11\]](#)
- **Setup:** Mount the strand in the testing apparatus. If using a timing system, place the optical sensors at a known distance apart along the strand.
- **Ignition:** Ignite one end of the strand using a consistent ignition source (e.g., a hot wire or a pyrotechnic igniter).
- **Data Acquisition:**

- High-Speed Camera: Record the entire burning process. The burn rate can be calculated by measuring the distance the flame front travels over a specific number of frames.
- Timing System: The system will record the time it takes for the flame front to pass between the two sensors.
- Calculation: The linear burn rate ( $r$ ) is calculated using the formula:  $r = L / t$  where  $L$  is the distance between the measurement points and  $t$  is the time taken for the flame to travel that distance.[\[12\]](#)
- Replication: Repeat the measurement multiple times to ensure reproducibility and calculate an average burn rate.

## Protocol for Spectroscopic Analysis and Color Purity Measurement

This protocol is for determining the spectral characteristics of the light produced by a pyrotechnic flame.

Equipment:

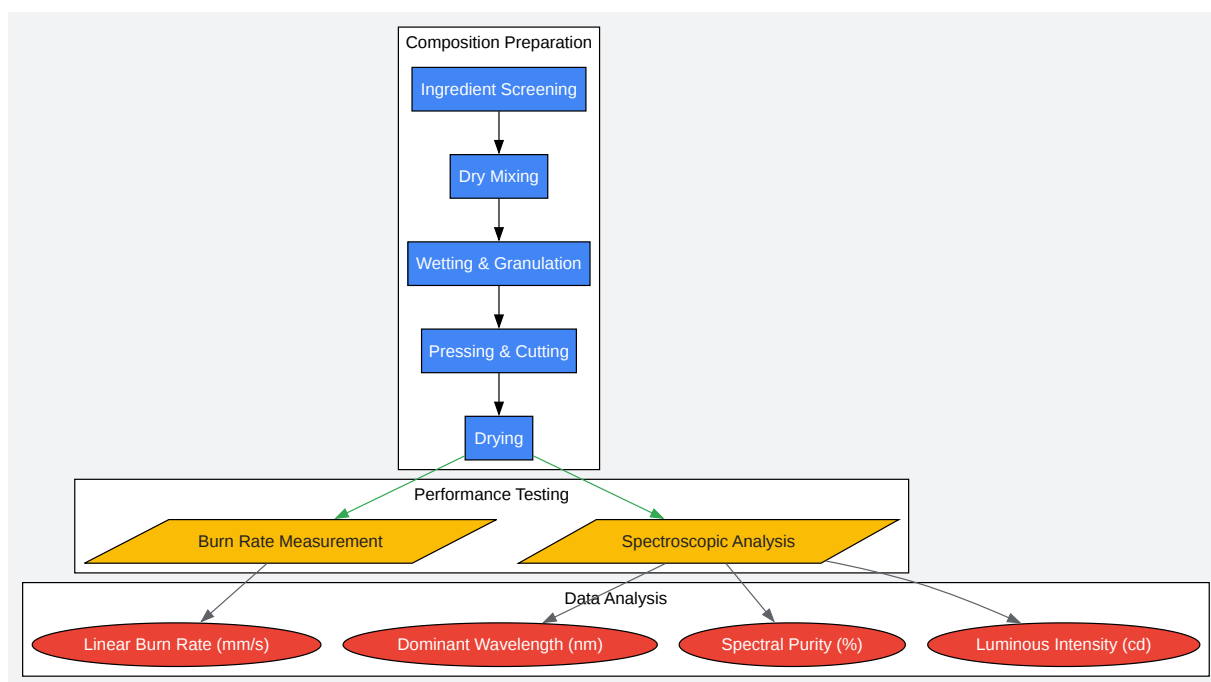
- Spectrometer with a fiber optic input, calibrated for the visible spectrum.
- Integrating sphere or other collection optics.
- Software for spectral analysis.

Procedure:

- Calibration: Calibrate the spectrometer using a standard light source with a known spectral output.
- Sample Combustion: Ignite a sample of the pyrotechnic composition at a fixed distance from the collection optics.
- Spectral Data Collection: Record the emission spectrum of the flame throughout the duration of the burn.

- Data Analysis:
  - Dominant Wavelength: This is the single wavelength of light that is perceived by the human eye as the color of the flame. It can be determined from the spectral data using CIE chromaticity coordinates.[13]
  - Spectral Purity: This is a measure of how saturated the color is. A pure color has a high spectral purity, while a color mixed with white light has a low spectral purity. This is also calculated from the CIE chromaticity diagram.[14]
  - Luminous Intensity: The total light output in the visible spectrum, weighted by the sensitivity of the human eye, can be calculated from the spectral data.[14][15]

## Experimental Workflow Diagram



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General Experimental Workflow

## Safety Protocols

Working with pyrotechnic materials presents significant hazards, including the risk of fire, explosion, and exposure to toxic materials. Strict adherence to safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses with side shields, a face shield, flame-retardant clothing (100% cotton is recommended), and appropriate gloves.[16]
- **Work Area:** Work in a well-ventilated area, away from flammable materials and sources of ignition. A fume hood is recommended for handling fine powders. The work area should be kept clean and organized.[10]
- **Static Electricity:** Take precautions to prevent the buildup and discharge of static electricity, which can ignite sensitive compositions. This includes using grounding straps, maintaining a humid environment, and avoiding the use of synthetic clothing.[16]
- **Mixing:** Use only non-sparking tools for mixing and handling pyrotechnic compositions. Mix small quantities at a time. Never grind ingredients together.[10]
- **Storage:** Store chemicals and finished compositions in appropriate, clearly labeled containers in a cool, dry, and secure location, segregated by compatibility.
- **Waste Disposal:** Dispose of all waste materials in accordance with institutional and governmental regulations. Never dispose of pyrotechnic materials in standard trash.
- **Emergency Preparedness:** Have appropriate fire extinguishing equipment readily available (e.g., a Class D fire extinguisher for combustible metal fires). Know the location of safety showers and eyewash stations. Never work alone.[17]

## Chemical Incompatibilities

Be aware of potentially hazardous chemical combinations. For example:

- Mixtures of chlorates with sulfur, sulfides, or acidic substances can be friction-sensitive and may ignite spontaneously.[16]
- Compositions containing magnesium powder should not be wetted with water, as this can lead to the evolution of flammable hydrogen gas and heat.[16]

- Ammonium compounds should not be mixed with chlorates.[16]

## Environmental Considerations

Traditional pyrotechnic formulations often contain components that can have a negative environmental impact.

- Perchlorates: Perchlorate salts, commonly used as oxidizers, can contaminate ground and surface water.
- Heavy Metals: The use of heavy metals as colorants (e.g., strontium, barium) can lead to soil and water contamination.
- Smoke and Particulates: The combustion of pyrotechnics releases smoke and particulate matter into the atmosphere.

There is ongoing research into the development of more environmentally benign pyrotechnic formulations. This includes the use of nitrogen-rich compounds as oxidizers to replace perchlorates and the investigation of alternative colorants to reduce heavy metal contamination.[4][5] The use of lithium compounds is being explored as a less toxic alternative to strontium for red colors.[4] However, the environmental impact of lithium mining and extraction should also be considered.[18]

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## References

- 1. [The Colour of Lithium - International Lithium Association \[lithium.org\]](#)
- 2. [jpyro.co.uk \[jpyro.co.uk\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. [apps.dtic.mil \[apps.dtic.mil\]](#)
- 5. [tandfonline.com \[tandfonline.com\]](#)

- [6. researchgate.net \[researchgate.net\]](#)
- [7. s3.us-gov-west-1.amazonaws.com \[s3.us-gov-west-1.amazonaws.com\]](#)
- [8. Pyrotechnic - Metallic Salts - XRD - Advancing Materials \[thermofisher.com\]](#)
- [9. jpyro.co.uk \[jpyro.co.uk\]](#)
- [10. ibb.ch \[ibb.ch\]](#)
- [11. jpyro.co.uk \[jpyro.co.uk\]](#)
- [12. mdpi.com \[mdpi.com\]](#)
- [13. Illuminating pyrotechnic compositions and their specific features \[epublications.vu.lt\]](#)
- [14. apps.dtic.mil \[apps.dtic.mil\]](#)
- [15. Emission Studies of Selected Pyrotechnic Flames\\* \[opg.optica.org\]](#)
- [16. skylighter.com \[skylighter.com\]](#)
- [17. cmu.edu \[cmu.edu\]](#)
- [18. Environmental Impacts of Lithium Mining - Lithium Harvest \[lithiumharvest.com\]](#)
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